

# Technical Support Center: NuvaRing® Integrity in Experimental Setups

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	Nuvaring
CAS No.:	131562-74-8
Cat. No.:	B1244231

[Get Quote](#)

This guide is intended for researchers, scientists, and drug development professionals to provide strategies for preventing **NuvaRing®** breakage and ensuring its structural integrity during experimental studies.

## Frequently Asked Questions (FAQs)

Q1: What is the material composition of **NuvaRing®** and how does it relate to breakage?

A1: **NuvaRing®** is a flexible, non-biodegradable ring made of ethylene vinylacetate (EVA) copolymers and magnesium stearate.[1][2] Specifically, the core of the ring is composed of an EVA copolymer with 28% vinyl acetate, which contains the active hormones etonogestrel and ethinyl estradiol. This core is surrounded by a skin layer made of an EVA copolymer with 9% vinyl acetate. The point where the ring is joined, the "weld joint," can be a point of mechanical weakness where breakage has been reported.[1] The vinyl acetate content is a key determinant of the ring's mechanical properties; a higher content generally leads to increased elasticity.

Q2: What are the primary causes of **NuvaRing®** breakage in a laboratory setting?

A2: In experimental setups, ring breakage is most likely to occur due to mechanical stress that exceeds the material's limits. Potential causes include:

- **Improper Handling:** Excessive bending, twisting, or stretching during insertion into or removal from experimental apparatus.
- **Incompatible Materials in Experimental Setup:** Sharp edges or abrasive surfaces within the testing apparatus can create stress points.
- **Extreme Temperatures:** Exposure to temperatures outside the recommended storage and testing conditions can alter the polymer's mechanical properties. While EVA has good low-temperature toughness, its properties can change at elevated temperatures.
- **Chemical Incompatibility:** While **NuvaRing®** is designed for the vaginal environment, certain chemicals, solvents, or lubricants used in in vitro setups could potentially degrade the EVA polymer over time, although this is less common for acute mechanical failure. The use of some vaginal products has been associated with ring breakage.[3]

Q3: Does a break in the ring affect the release of hormones?

A3: Based on in vitro studies, a break in the ring is not expected to significantly affect the contraceptive effectiveness by altering the hormone release profile.[1][4] Studies have shown that the elution rates of etonogestrel and ethinyl estradiol from broken rings are comparable to those of intact rings.[4][5]

Q4: Are there standardized methods for testing the mechanical integrity of **NuvaRing®**?

A4: There are currently no universal standardized methods specifically for vaginal rings.[6] However, the FDA has suggested that methods described in ISO 8009 for reusable rubber contraceptive diaphragms can be adapted.[6] Many researchers and manufacturers develop bespoke tests to assess key mechanical properties such as compression resistance, tensile strength, and elongation at break to ensure product integrity under conditions simulating use.[6][7]

## Troubleshooting Guide: Preventing Ring Breakage

Issue	Potential Cause	Recommended Prevention Strategy
Ring fractures during handling or insertion into apparatus.	Excessive force or sharp bending.	Handle the ring with care, avoiding sharp folds or creases. When inserting into an apparatus, compress the ring smoothly and evenly. Ensure the receiving parts of the apparatus have smooth, rounded edges.
Ring breaks at the weld joint during testing.	High tensile or torsional stress concentrated at the joint.	Modify the experimental setup to distribute stress more evenly across the ring. For tensile tests, ensure grips are designed to hold the ring securely without pinching. For dynamic or torsional tests, ensure the movement is smooth and does not introduce sudden, high-impact forces.
Ring shows signs of cracking or crazing after exposure to experimental medium.	Chemical incompatibility with the medium.	Review the chemical composition of all media and lubricants. If using non-standard fluids, conduct preliminary compatibility tests on a small segment of the ring material. Stick to aqueous-based, pH-neutral solutions where possible.
Ring becomes brittle or overly soft during testing.	Temperature fluctuations.	Maintain a consistent and appropriate temperature throughout the experiment, typically around 37°C to simulate physiological conditions. <sup>[8]</sup> Avoid exposing

the ring to temperatures above its Vicat softening point (approximately 45-80°C for EVA).

## Quantitative Data on Material Properties

The following table summarizes key mechanical properties of Ethylene Vinyl Acetate (EVA), the primary material of **NuvaRing®**. These values are typical for EVA copolymers and can vary based on the specific grade and vinyl acetate content.

Mechanical Property	Value	Unit	Source
Elastic Modulus (Young's Modulus)	0.015 - 0.080	GPa	[3]
Tensile Strength (Ultimate)	3.0 - 35	MPa	[3]
Elongation at Break	300 - 800	%	[3]
Density	0.93 - 1.0	g/cm <sup>3</sup>	[3]

## Experimental Protocols

### Tensile Strength and Elongation at Break Test

This protocol is adapted from methods used for testing polymer-based intravaginal rings.

**Objective:** To determine the maximum tensile force the ring can withstand before breaking and its elasticity.

**Apparatus:**

- Universal testing machine (e.g., Zwick/Roell Z005) with a suitable load cell (e.g., 50 kN).
- Custom O-ring grips or fixtures designed to hold the ring vertically without causing stress concentrations.

Procedure:

- Securely mount the **NuvaRing**® in a vertical orientation between the grips of the universal testing machine. The initial distance between the grips should be set so the ring is under minimal tension.
- Apply a tensile load by moving the grips apart at a constant rate of 1 mm/s.
- Record the force (in Newtons) and displacement (in millimeters) continuously until the ring fractures.
- The tensile strength is the maximum force recorded before failure.
- The elongation at break is the percentage increase in length from the initial state to the point of fracture.

## Compression and Relaxation Test

This protocol assesses the flexibility and recovery of the ring, which are crucial for its function.

Objective: To measure the force required to compress the ring and its ability to return to its original shape.

Apparatus:

- Universal testing machine with a compression plate and a suitable load cell (e.g., 2.5 kN).

Procedure:

- Place the **NuvaRing**® vertically on the lower platen of the testing machine.
- Lower the upper compression plate at a constant rate (e.g., 2 mm/s) to compress the ring by 50% of its outer diameter (from 54 mm to 27 mm).
- Record the force required to achieve 50% compression.
- Immediately after reaching 50% compression, raise the upper plate at the same rate (2 mm/s) back to the starting position.

- Record the force during this relaxation phase.
- After a set recovery period (e.g., 1 minute), measure the outer diameter of the ring to assess its recovery.

## Repetitive Compression (Fatigue) Test

This protocol, adapted from ISO 8009 for diaphragms, evaluates the durability of the ring under repeated stress.<sup>[1]</sup>

Objective: To assess the ring's resistance to breakage and deformation after a high number of compression cycles.

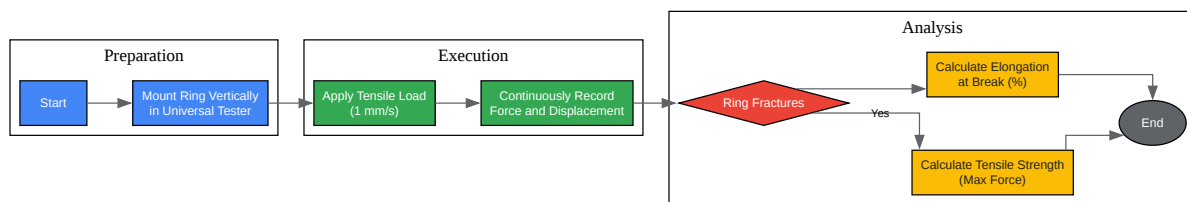
Apparatus:

- A cyclic testing machine capable of repeated compression.

Procedure:

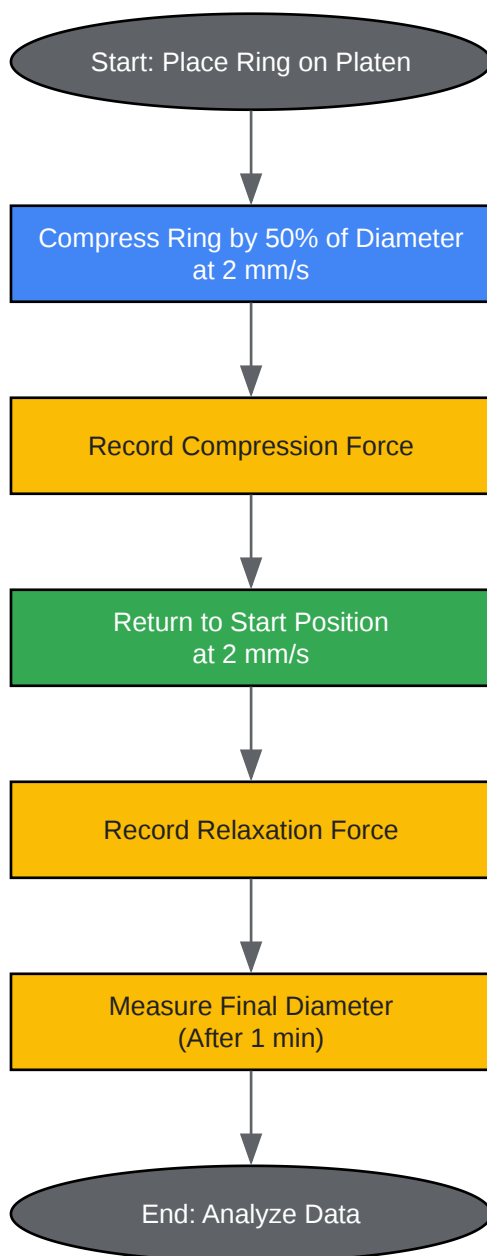
- Measure the initial diameter of the ring along the axis of intended compression.
- Subject the ring to 1,000 compression cycles. Each cycle should compress the ring to between 55% and 85% of its original diameter.
- After 1,000 cycles, allow the ring to rest for a specified period.
- Measure the final diameter along the axis of compression. It should be at least 90% of the initial value.
- Visually inspect the ring under normal or corrected vision for any signs of deterioration, such as cracks, fractures, or permanent deformation.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Tensile Strength and Elongation Testing.



[Click to download full resolution via product page](#)

Caption: Workflow for Compression and Relaxation Testing.

#### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. tbs.go.tz \[tbs.go.tz\]](https://tbs.go.tz)
- [2. Silicone elastomer formulations for improved performance of a multipurpose vaginal ring releasing dapivirine and levonorgestrel - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Ethylene Vinyl Acetate \(EVA\) :: MakeItFrom.com \[makeitfrom.com\]](#)
- [4. Elution from intact and broken vaginal contraceptive rings: an in vitro study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. europeanreview.org \[europeanreview.org\]](https://europeanreview.org)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. In Vitro Methods for Evaluating Drug Release of Vaginal Ring Formulations—A Critical Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. mdpi.com \[mdpi.com\]](https://mdpi.com)
- To cite this document: BenchChem. [Technical Support Center: NuvaRing® Integrity in Experimental Setups]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1244231/docs#technical-support-center-nuvaring-integrity-in-experimental-setups\]](https://www.benchchem.com/product/b1244231/docs#technical-support-center-nuvaring-integrity-in-experimental-setups)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)